

Alnustone: Detailed Synthesis and Purification Protocols for Research Applications

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Compound of Interest

Compound Name: Alnustone (Standard)

Cat. No.: B147069

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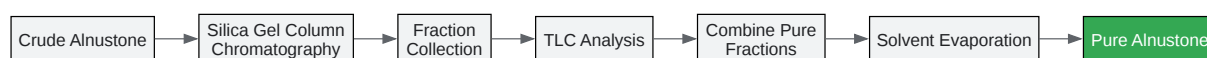
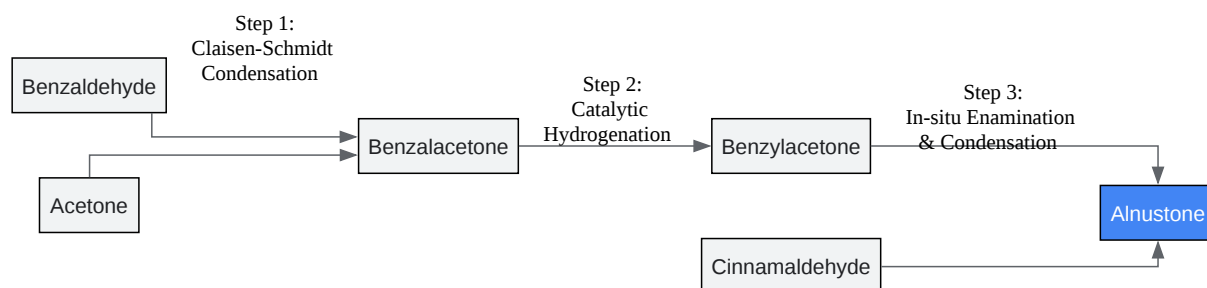
For Researchers, Scientists, and Drug Development Professionals

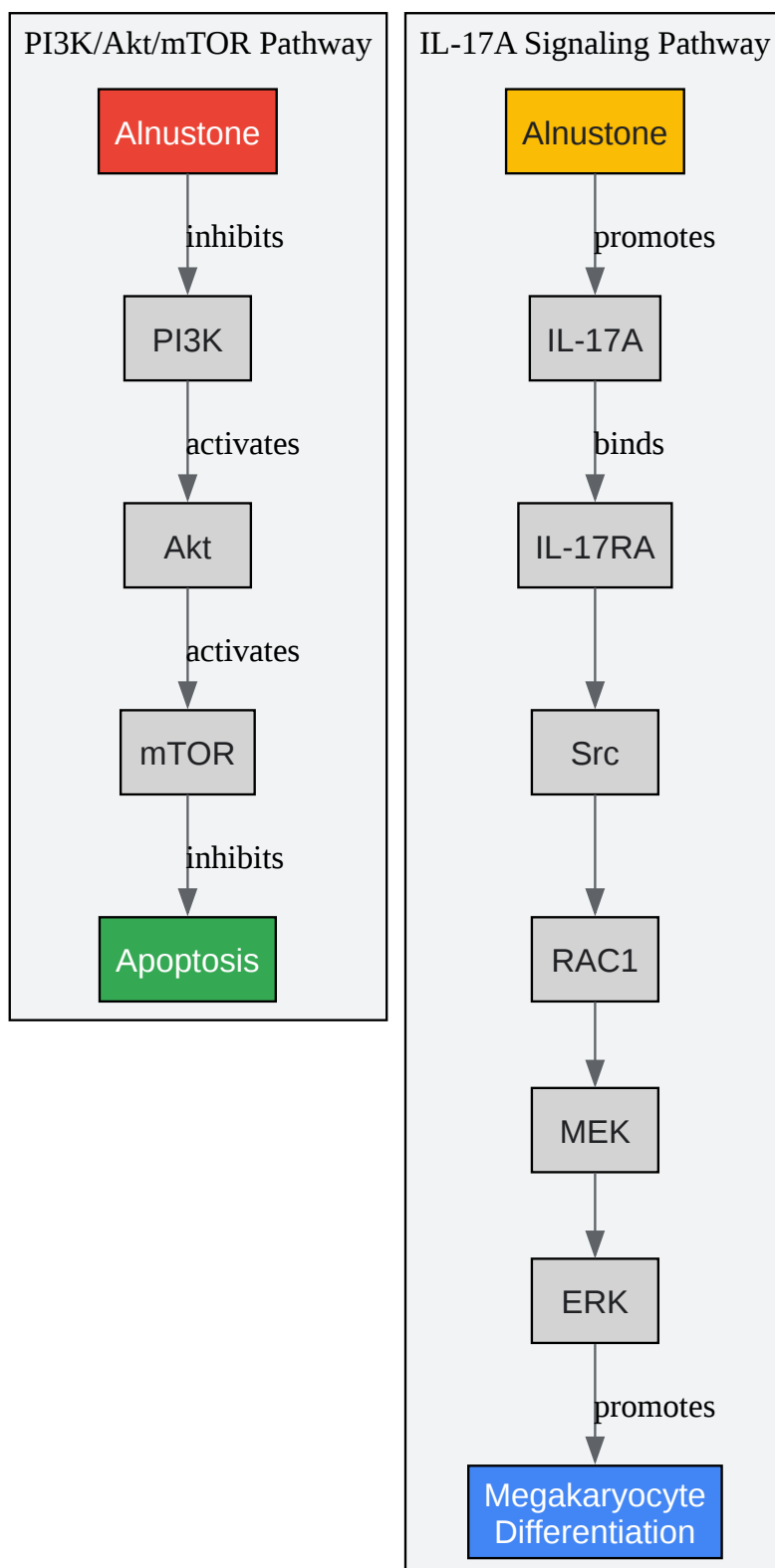
This document provides comprehensive application notes and protocols for the synthesis and purification of Alnustone, a diarylheptanoid with demonstrated therapeutic potential. The following sections detail a robust three-step synthesis process, a standardized purification method using column chromatography, and protocols for investigating its mechanism of action through analysis of key signaling pathways.

I. Synthesis of Alnustone

Alnustone can be efficiently synthesized in a three-step process with a commendable overall yield. The synthesis route involves a Claisen-Schmidt condensation, followed by a catalytic hydrogenation, and finally, an in-situ enamination and condensation.

Synthesis Workflow





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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com